

tripropylene glycol monomethyl ether solubility toxicity profile

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Compound Focus: Tripropylene glycol monopropyl ether

CAS No.: 96077-04-2

Cat. No.: S3605229

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Physical Properties & Solubility

The table below consolidates key physicochemical data for TPM, which directly informs its solubility profile [1] [2] [3].

Property	Value / Description
Molecular Formula	$C_{10}H_{22}O_4$ [1]
Molecular Weight	206.28-206.32 g/mol [1]
Appearance	Clear, colorless liquid [2]
Density (at 20°C)	1.0-1.03 g/cm ³ [1] [2]
Boiling Point	236-270.8 °C [1] [2]
Flash Point	117.6 °C (Closed Cup) [1] [2]
Vapour Pressure (at 25°C)	1.36E-05 mmHg [3]
Solubility in Water	Completely miscible [2]

Property	Value / Description
General Solvency	Good solubility in a wide range of polar and non-polar substances [2].

Toxicity Profile Summary

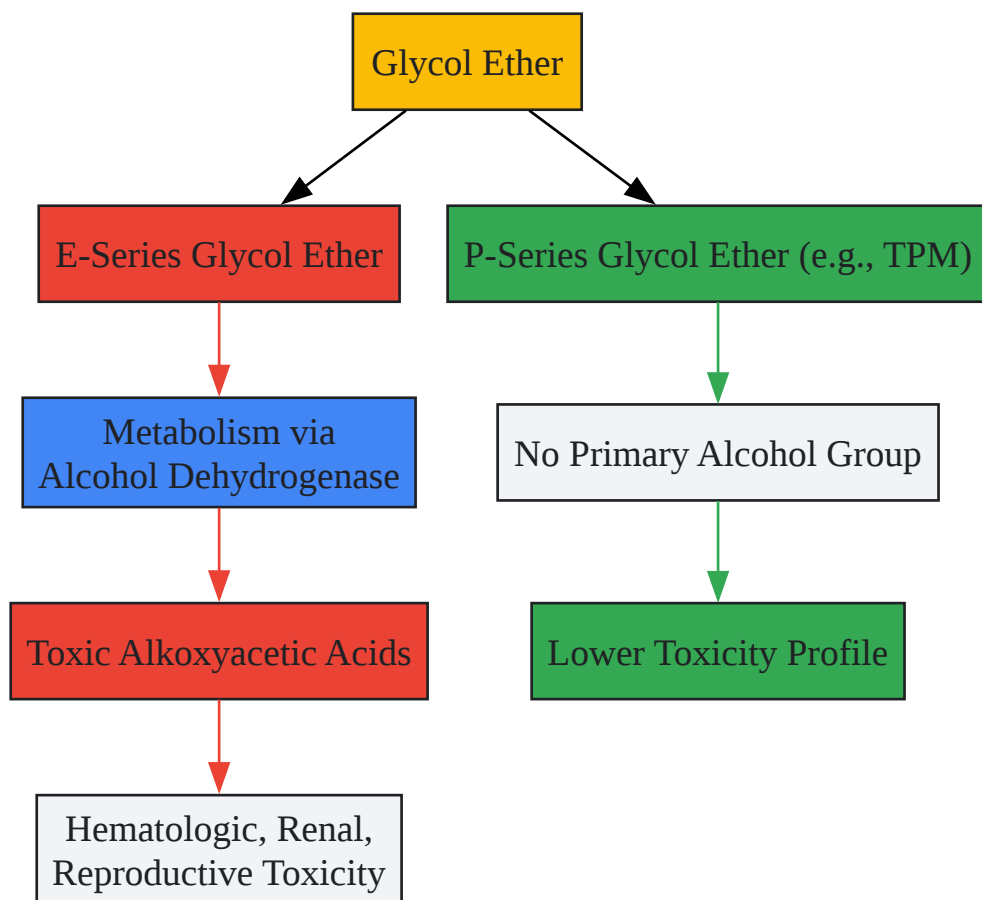
The following table summarizes the available toxicity data for TPM. It is characterized by **low acute toxicity** and is not classified as hazardous under current regulations [1] [3].

Toxicity Aspect	Data and Findings
Acute Oral Toxicity (LD ₅₀ , rat)	3300 µL/kg (Details of toxic effects not reported other than lethal dose value) [1].
Acute Dermal Toxicity (LD ₅₀ , rabbit)	16 mL/kg (Toxic effects: Liver and kidney changes) [1].
Inhalation Toxicity (LC, rat)	>30 ppm/8H (Details of toxic effects not reported other than lethal dose value) [1].
Skin Irritation	Standard Draize test in rabbits; specific results not detailed [1].
Other Chronic & Reproductive Toxicity	No specific data found for TPM in search results. P-series glycol ethers like TPM are generally considered less toxic than E-series because they lack a primary alcohol group and do not metabolize into toxic alkoxyacetic acids [4].
Overall Classification	Not classified as hazardous. Safety Data Sheet (SDS) assigns a Health hazard rating of 0 (Poses no health hazard beyond that of ordinary combustible materials) [3].

Key Differentiator: P-Series vs. E-Series Glycol Ethers

A critical concept for understanding TPM's toxicity profile is the distinction between different types of glycol ethers. The following diagram illustrates the key metabolic difference that makes TPM (a P-series ether) less

toxic than E-series glycol ethers.



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> Metabolic pathway divergence: E-series glycol ethers metabolize into toxic acids, while P-series ethers like TPM do not, resulting in a lower toxicity risk [4].

Application Notes for Researchers

The properties of TPM make it suitable for specific applications in research and development:

- **Low Volatility & High Boiling Point:** Useful in formulations where controlled evaporation is needed, such as in coatings and inks [2].
- **Dual Solvency:** Its ability to dissolve both polar and non-polar substances makes it an effective coupling agent in complex mixtures [2].
- **Low Toxicity Profile:** As a P-series glycol ether, it is often a preferred substitute for more toxic E-series solvents (like 2-methoxyethanol or 2-butoxyethanol) in products where dermal exposure is

possible [4].

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References

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3. - Safety Data Sheet TRIPROPYLENE GLYCOL MONOMETHYL ETHER [chemicalbook.com]
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